

An In-Depth Technical Guide to Ribociclib-D6: Chemical Structure and Properties

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Compound of Interest

Compound Name: Ribociclib D6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies for Ribociclib-D6, a deuterated isotopologue of the cyclin-dependent kinase 4 and 6 (CDK4/6) inhibitor, Ribociclib. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development, metabolism studies, and pharmacokinetic analyses involving this compound.

Chemical Identity and Properties

Ribociclib-D6, also known as LEE 011-D6, is a stable isotope-labeled version of Ribociclib, where six hydrogen atoms on the two N-methyl groups of the carboxamide moiety have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative bioanalytical assays by mass spectrometry.^{[1][2]}

Chemical Structure

The chemical structure of Ribociclib-D6 is depicted below:

 Ribociclib-D6 Chemical Structure

Figure 1: 2D Chemical Structure of Ribociclib-D6.

IUPAC Name: 7-Cyclopentyl-N,N-di(methyl-d3)-2-[[5-(1-piperazinyl)-2-pyridinyl]amino]-7H-Pyrrolo[2,3-d]pyrimidine-6-carboxamide[3]

Physicochemical Properties

A summary of the key physicochemical properties of Ribociclib-D6 and its hydrochloride salt is presented in Table 1.

Property	Value	Reference
Molecular Formula	C23H24D6N8O	[3]
Molecular Weight	440.58 g/mol	[3]
CAS Number	1328934-40-2	[2][3]
Appearance	Brown solid, Light yellow to light brown solid, or Off-white to yellow solid	[1][3][4]
Storage Conditions	2-8°C Refrigerator or 4°C, sealed storage, away from moisture	[3][4]
Purity	>98%	[5]
Isotopic Enrichment	98.30%	[4]

Table 1: Physicochemical Properties of Ribociclib-D6.

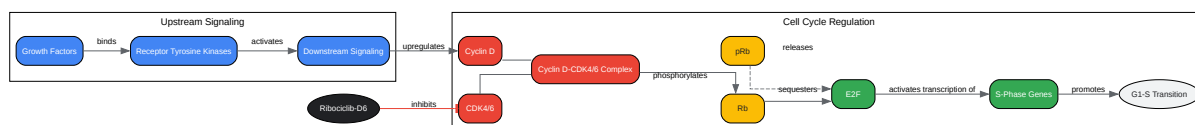
Property (Hydrochloride Salt)	Value	Reference
Molecular Formula	C23H25D6CIN8O	[4][5]
Molecular Weight	477.04 g/mol	[4][5][6]
Appearance	Solid	[5]
Storage Conditions	-20°C or 4°C, sealed storage, away from moisture	[4][5]

Table 2: Physicochemical Properties of Ribociclib-D6 Hydrochloride.

Mechanism of Action: Targeting the Cell Cycle

Ribociclib, and by extension Ribociclib-D6, is a highly specific inhibitor of cyclin-dependent kinase 4 (CDK4) and cyclin-dependent kinase 6 (CDK6).[1][2] These kinases are key regulators of the cell cycle, specifically promoting the transition from the G1 phase to the S phase.

The mechanism involves the inhibition of the Cyclin D-CDK4/6 complex, which prevents the phosphorylation of the Retinoblastoma protein (Rb). Hypophosphorylated Rb remains bound to the E2F transcription factor, thereby preventing the transcription of genes required for DNA replication and cell cycle progression. This leads to G1 cell cycle arrest and a subsequent reduction in tumor cell proliferation.



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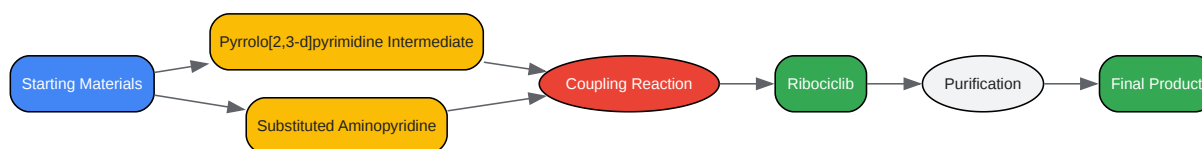
Ribociclib's inhibition of the CDK4/6 pathway.

Experimental Protocols

While a detailed, step-by-step synthesis protocol for Ribociclib-D6 is not publicly available, the general synthesis of Ribociclib has been described in various patents and publications. The deuterated methyl groups are typically introduced using a deuterated methylating agent in the final steps of the synthesis.

General Synthesis Workflow (Non-deuterated Ribociclib)

The synthesis of Ribociclib generally involves the coupling of a pyrrolo[2,3-d]pyrimidine core with a substituted aminopyridine.



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A generalized workflow for the synthesis of Ribociclib.

Bioanalytical Method: LC-MS/MS for Quantification in Plasma

Ribociclib-D6 is primarily used as an internal standard for the quantification of Ribociclib in biological matrices. A typical LC-MS/MS method is outlined below.

Sample Preparation (Protein Precipitation):

- To 50 μ L of plasma sample, add an appropriate amount of Ribociclib-D6 internal standard solution.
- Add a protein precipitating agent, such as acetonitrile or methanol.
- Vortex mix and centrifuge to pellet the precipitated proteins.

- Transfer the supernatant for LC-MS/MS analysis.

Chromatographic Conditions:

- Column: A C18 reverse-phase column is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with formic acid or ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: Typically in the range of 0.3-0.6 mL/min.

Mass Spectrometric Conditions:

- Ionization: Electrospray ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transition for Ribociclib: m/z 435.2 → 322.2
 - MRM Transition for Ribociclib-D6: m/z 441.3 → 328.2

Table 3: Example LC-MS/MS Parameters.

Parameter	Condition
LC Column	C18, e.g., 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Linear gradient from 5% to 95% B
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Ionization Mode	ESI Positive
MRM Transition (Ribociclib)	435.2 → 322.2
MRM Transition (Ribociclib-D6)	441.3 → 328.2

NMR Spectroscopy

Certificates of Analysis for commercially available Ribociclib-D6 hydrochloride indicate that the ¹H NMR spectrum is consistent with the expected structure.[4][5] Detailed spectral assignments for Ribociclib-D6 are not widely available in the public domain. The ¹H NMR spectrum would be expected to be similar to that of Ribociclib, with the notable absence of the singlet corresponding to the N-methyl protons.

Conclusion

Ribociclib-D6 is an essential tool for the accurate quantification of Ribociclib in preclinical and clinical research. Its well-defined chemical structure and properties, coupled with established bioanalytical methods, enable researchers to conduct robust pharmacokinetic and drug metabolism studies. The understanding of its mechanism of action as a CDK4/6 inhibitor provides the biological context for its therapeutic application. This guide serves as a foundational resource for scientists and professionals working with this important deuterated compound.

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